

Application Notes and Protocols for QuEChERS Extraction of Imazalil from Fruit Matrices

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Compound of Interest		
Compound Name:	Imazalil	
Cat. No.:	B3429329	Get Quote

These application notes provide a comprehensive overview and detailed protocols for the extraction of the fungicide **Imazalil** from various fruit matrices using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. This guide is intended for researchers, scientists, and professionals in drug development and food safety analysis.

Introduction to Imazalil and the QuEChERS Method

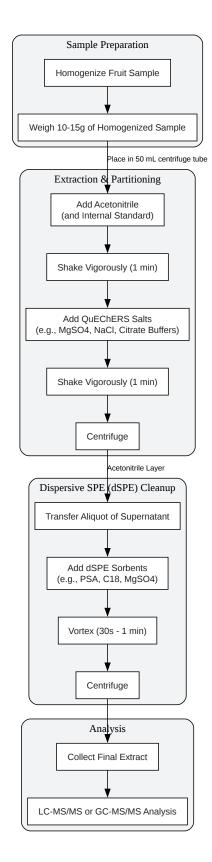
Imazalil is a widely used fungicide for the post-harvest treatment of fruits, particularly citrus, to control fungal growth and prevent spoilage.[1] Its residues in food products are a significant concern for consumer health and are therefore strictly regulated.[2] The QuEChERS method has become a popular and effective technique for the extraction and cleanup of pesticide residues, including **Imazalil**, from a wide range of food matrices.[3] This method offers several advantages, including high sample throughput, low solvent consumption, and good recovery for a broad spectrum of analytes.[4]

The QuEChERS procedure generally involves two main steps: an extraction/partitioning step with acetonitrile and salts, followed by a dispersive solid-phase extraction (dSPE) cleanup step to remove interfering matrix components.[4] The final extract can then be analyzed using techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-tandem mass spectrometry (GC-MS/MS).[5][6]

Experimental Workflow Diagram



The following diagram illustrates the general workflow of the QuEChERS method for **Imazalil** extraction from fruit samples.





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